

ML2006a4 Cell Permeability Studies: A Technical Guide

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Compound of Interest

Compound Name: ML2006a4

Cat. No.: B12366467

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Introduction

ML2006a4 is a potent, orally bioavailable inhibitor of the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2) main protease (Mpro), a critical enzyme in the viral replication cycle.^{[1][2][3]} Developed through structure-guided modifications of the hepatitis C virus (HCV) protease inhibitor boceprevir, **ML2006a4** exhibits picomolar affinity for its target and demonstrates significant antiviral activity.^{[2][3][4]} A key attribute of **ML2006a4** is its improved cell permeability, a crucial factor for its efficacy as an oral therapeutic.^{[2][4]} This technical guide provides an in-depth overview of the cell permeability studies of **ML2006a4**, its mechanism of action, and detailed experimental protocols relevant to its evaluation.

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **ML2006a4**, facilitating a clear comparison of its activity and pharmacokinetic properties.

Table 1: In Vitro Antiviral Activity of **ML2006a4**

Cell Line	EC50 (nM)
Huh7.5.1-ACE2-TMPRSS2 (Huh7.5.1++)	100
A549-ACE2 (A549+)	120

Data sourced from MedChemExpress.[\[1\]](#)

Table 2: In Vitro and In Vivo Potency of **ML2006a4** and Nirmatrelvir (NTV)

Inhibitor	Mpro IC50 (nM)	Mpro Ki (nM)	Cellular IC50 (nM)	Antiviral EC50 (nM)
ML2006a4	0.83	0.32	1.8	100-120
Nirmatrelvir (NTV)	2.1	0.82	4.3	190

This table presents a comparison of the inhibitory concentrations of **ML2006a4** and Nirmatrelvir against purified Mpro, intracellular Mpro, and SARS-CoV-2 replication.[\[2\]](#)

Table 3: Pharmacokinetic Profile of **ML2006a4**

Parameter	Value	Dosing
Oral Bioavailability	27%	40 mg/kg, p.o.
Plasma Clearance (Cpl)	39 mL/min/kg	20 mg/kg, i.v.
Volume of Distribution (Vss)	0.66 L/kg	20 mg/kg, i.v.

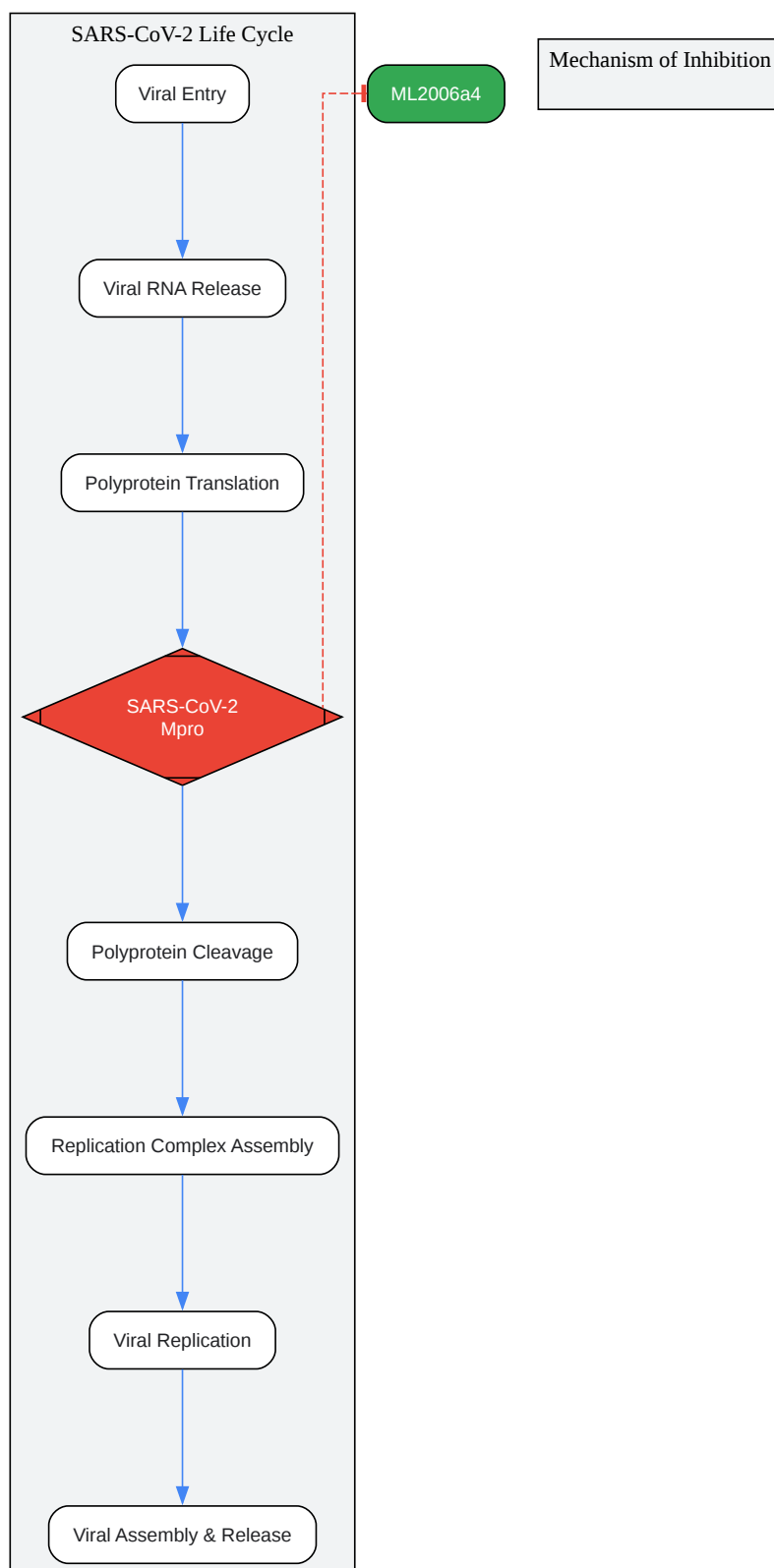
Pharmacokinetic data for **ML2006a4** following intravenous and oral administration.[\[1\]](#)

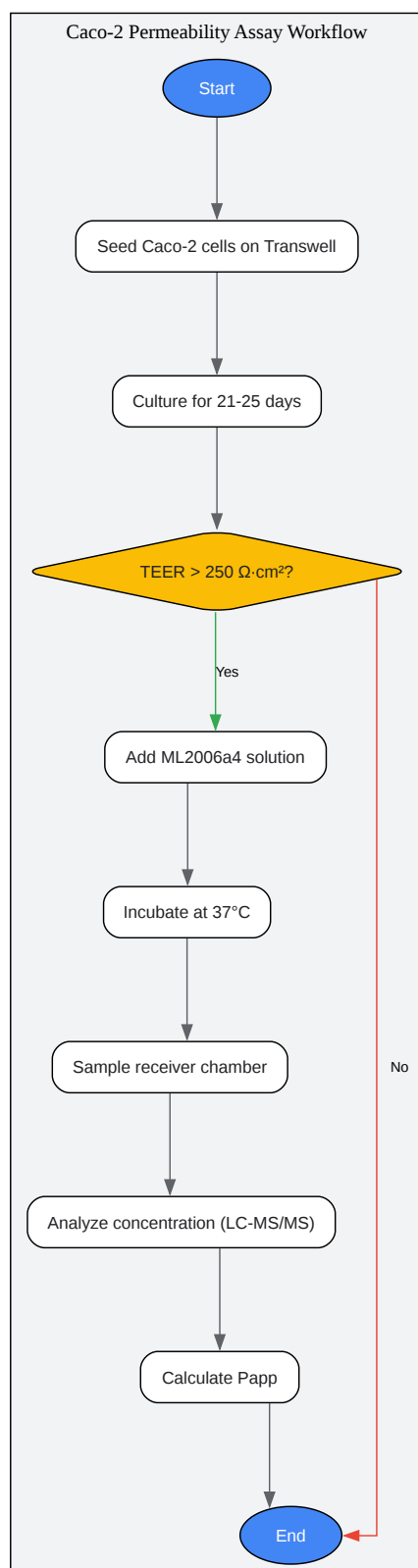
Mechanism of Action: Inhibition of SARS-CoV-2 Main Protease

ML2006a4 functions as a covalent inhibitor of the SARS-CoV-2 main protease (Mpro), also known as 3C-like protease (3CLpro). Mpro is a cysteine protease that plays an essential role in

the viral life cycle by cleaving the viral polyproteins (pp1a and pp1ab) into functional non-structural proteins (nsps). This proteolytic processing is a prerequisite for the assembly of the viral replication and transcription complex.

By binding to the active site of Mpro, **ML2006a4** blocks the cleavage of the viral polyproteins, thereby halting the viral replication process. The derivatization of the ketoamide reactive group in **ML2006a4** is a crucial feature that not only enhances its binding affinity but also improves its cell permeability and oral bioavailability.[\[2\]](#)[\[3\]](#)[\[4\]](#)





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